

Technical Guide: Spectroscopic Profiling of Dimethyldioctylammonium (DODA) Cation

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Compound of Interest

Compound Name: *Dimethyldioctylammonium*

CAS No.: *20256-55-7*

Cat. No.: *B10786854*

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Executive Summary

Dimethyldioctylammonium (often isolated as the chloride, DODMAC, or bromide, DODAB salt) represents a critical class of dialkyl quaternary ammonium compounds (QACs). Widely utilized as a phase transfer catalyst, an antimicrobial surfactant, and a cationic lipid in drug delivery systems, its purity and structural integrity are paramount for regulatory compliance.

This guide moves beyond basic spectral assignment. It details the mechanistic logic behind the spectroscopic signatures of DODA, providing a self-validating analytical framework for researchers in pharmaceutical and material sciences. We focus on the DODA cation (

), the active species detected in solution and gas-phase analysis.

Section 1: Molecular Architecture & Symmetry Logic

Before interpreting spectra, one must understand the magnetic and vibrational symmetry of the molecule.

- Core Structure: A quaternary nitrogen center (

-) bonded to two methyl groups (
-) and two octyl chains (
-).
- Symmetry (effective):
 - The two -methyl groups are chemically and magnetically equivalent.
 - The two -octyl chains are chemically and magnetically equivalent.
 - Spectroscopic Consequence:
 - NMR: You will not see 18 carbon signals. You will see roughly 9 unique signals (1 methyl + 8 octyl carbons).
 - MS: The parent ion is a permanent cation; it does not require protonation () but appears directly as .

Section 2: Nuclear Magnetic Resonance (NMR) Profiling

Experimental Protocol (Self-Validating)

- Solvent: Deuterated Chloroform () is preferred for resolution.
- is acceptable but may broaden the exchangeable water peaks often associated with hygroscopic QAC salts.

- Reference: Tetramethylsilane (TMS) at 0.00 ppm.[\[1\]](#)
- Concentration: ~10-15 mg/mL. High concentrations can lead to micelle formation, causing peak broadening due to anisotropic tumbling.

¹H NMR Analysis (400 MHz,)

The proton spectrum is dominated by the deshielding effect of the positively charged nitrogen.

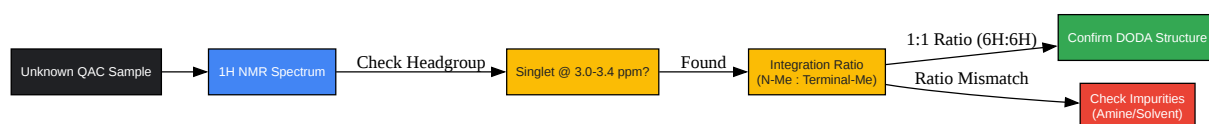
Assignment	Shift (, ppm)	Multiplicity	Integration	Mechanistic Insight
N-(CH ₃) ₂	3.00 – 3.40	Singlet (s)	6H	Diagnostic Peak. The positive charge on N pulls electron density, heavily deshielding these protons.
N-CH ₂ -	3.20 – 3.50	Multiplet (m)	4H	The -methylene protons of the octyl chains. Often overlaps with the methyl singlet or appears just downfield.
-CH ₂ - (Bulk)	1.20 – 1.40	Multiplet (m)	24H	The internal methylene envelope. Includes carbons. Resolution is poor due to similar electronic environments.
-CH ₃ (Terminal)	0.88	Triplet (t)	6H	Far removed from the center; behaves like a standard alkane methyl.

C NMR Analysis (100 MHz,)

Carbon NMR provides the definitive confirmation of the carbon skeleton count.

Assignment	Shift (, ppm)	Insight
N-(CH ₃) ₂	50.0 – 52.0	The headgroup carbons. High intensity due to 2 equivalent carbons + NOE enhancement.
N-CH ₂ -	63.0 – 64.0	The -carbon of the octyl chain. Significantly deshielded by .
Alkyl Chain	22.0 – 32.0	Multiple peaks corresponding to C2 through C7 of the octyl chain.
Terminal -CH ₃	14.1	Standard terminal methyl.

Visualization: NMR Assignment Logic



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Figure 1: Decision logic for validating **Dimethyldioctylammonium** via ¹H NMR. A 1:1 integration ratio between the N-methyl singlet and the terminal methyl triplet is the primary quality gate.

Section 3: Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy is primarily used here for negative identification (proving what is not there) and counter-ion verification.

The "Fingerprint" of Quaternization

Unlike primary (

) or secondary amines, quaternary ammoniums lack

bonds.

- Absence of Bands: No broad band at $3300\text{--}3500\text{ cm}^{-1}$ (N-H stretch). If this exists, your sample is contaminated with amine salts or water.
- C-H Stretches: Strong bands at 2920 cm^{-1} (asymmetric) and 2850 cm^{-1} (symmetric) due to the long octyl chains.
- C-N Stretch: A distinct vibration around $910\text{--}1020\text{ cm}^{-1}$, though often obscured in complex mixtures.
- Counter-ion Effect: If the salt is a Chloride, the spectrum is relatively clean. If it is a Nitrate or Sulfate, strong characteristic anion bands will appear (e.g., Nitrate at 1350 cm^{-1}).

Section 4: Mass Spectrometry (MS) & Fragmentation

For drug development, MS is the gold standard for trace analysis and metabolite identification.

Ionization Physics (ESI)[3]

- Mode: Positive Electrospray Ionization ().
- Observation: DODA is a "pre-charged" ion. It yields a signal of high intensity even at low voltages.
- Parent Ion (

):

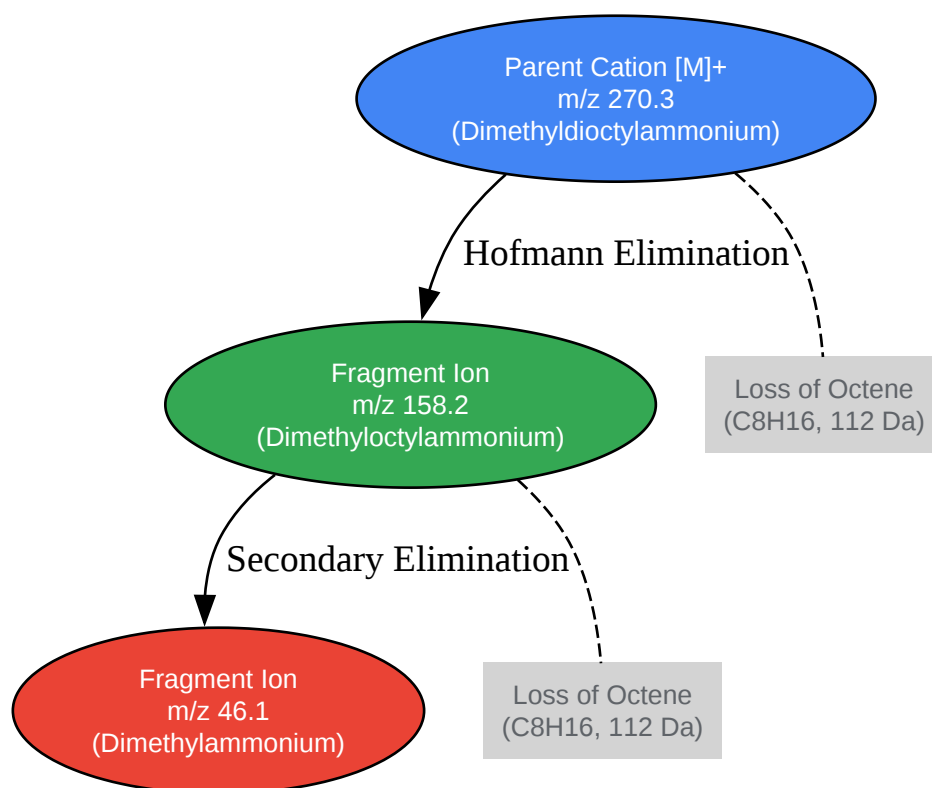
- Formula:
- Exact Mass Calculation:
- .
- Target m/z:270.3

Fragmentation Dynamics (CID)

In Collision-Induced Dissociation (CID), QACs undergo a characteristic Hofmann Elimination in the gas phase. The molecule ejects a neutral alkene to relieve the steric strain and charge density on the nitrogen.

- Primary Pathway: Loss of Octene (
, 112 Da).
 - Product: Dimethyl(octyl)ammonium cation (Tertiary amine species).
- Secondary Pathway: Loss of a second Octene.
 - Product: Dimethylammonium cation.

Visualization: Fragmentation Pathway



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Figure 2: ESI-MS/MS fragmentation pathway. The sequential loss of neutral octene moieties (112 Da) is the unique spectral fingerprint of dioctyl QACs.

Section 5: Integrated Characterization Protocol

To ensure "Trustworthiness" in a regulatory setting, use this integrated workflow:

- Purity Check (MS): Inject sample via Flow Injection Analysis (FIA) into ESI-MS. Confirm single peak at m/z 270.3. If peaks appear at m/z 242 (Dodecyl/Octyl mix) or 298 (Didodecyl), the raw material is a homologue mixture (common in industrial grades).
- Structure Verification (NMR): Dissolve in
 . Verify the 1:1 integral ratio of the N-Methyl singlet (3.2 ppm) to the Terminal Methyl triplet (0.88 ppm).
- Counter-ion Check (IC/IR): Use IR to rule out nitrate/sulfate. Use Ion Chromatography (IC) if quantification of Chloride/Bromide is required for stoichiometry.

References

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Sources

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